

An In-Depth Technical Guide to the Safe Handling of 4-Iododibenzofuran

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Compound of Interest

Compound Name: **4-Iododibenzofuran**

Cat. No.: **B1662023**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling precautions for **4-Iododibenzofuran**. As a Senior Application Scientist, this document synthesizes critical safety data with practical, field-tested insights to ensure the well-being of laboratory personnel and the integrity of research outcomes. The protocols described herein are designed to create a self-validating system of safety, grounded in authoritative sources.

Understanding the Compound: Identification and Properties

4-Iododibenzofuran is a halogenated aromatic compound with a dibenzofuran core. The presence of the iodine atom and the polycyclic aromatic structure are key determinants of its reactivity and toxicological profile. A thorough understanding of its physical and chemical properties is the foundation of safe handling.

Chemical Structure:

Caption: Chemical structure of **4-Iododibenzofuran**.

Table 1: Physicochemical Properties of **4-Iododibenzofuran**

Property	Value	Source
CAS Number	65344-26-5	[1]
Molecular Formula	C ₁₂ H ₇ IO	[1]
Molecular Weight	294.09 g/mol	[1]
Appearance	White to light yellow powder or crystals	[2]
Melting Point	73 °C (lit.)	[1]
Boiling Point	366.6 ± 15.0 °C (Predicted)	[1]
Density	1.809 ± 0.06 g/cm ³ (Predicted)	[3]
Storage Temperature	Room temperature, keep in a dark place, sealed in dry conditions	[1]

Hazard Identification and GHS Classification

While a specific, official GHS classification for **4-Iododibenzofuran** is not readily available in public databases, we can infer its potential hazards from the available data for the isomeric 2-Iododibenzofuran and related structures. The primary anticipated hazards are related to its effects on aquatic life.

Inferred GHS Classification:

Based on the Safety Data Sheet for the closely related isomer, 2-Iododibenzofuran, the following classification is anticipated:

- Hazard Class: Long-term (chronic) aquatic hazard
- Category: 4
- Hazard Statement: H413 - May cause long lasting harmful effects to aquatic life.

It is crucial to handle this compound as potentially hazardous to the aquatic environment.

Anticipated, Unclassified Hazards: Based on the general properties of halogenated aromatic compounds and dibenzofuran derivatives, users should be aware of the following potential, though not officially classified, hazards:

- Skin and Eye Irritation: Similar compounds can cause skin and eye irritation upon contact.[4]
- Respiratory Tract Irritation: Inhalation of dusts may cause respiratory irritation.[4]
- Toxicity: While specific data is limited, organic iodo-compounds and dibenzofuran derivatives can exhibit toxicity.[5][6]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, combining engineering controls, administrative controls, and appropriate personal protective equipment.

Engineering Controls

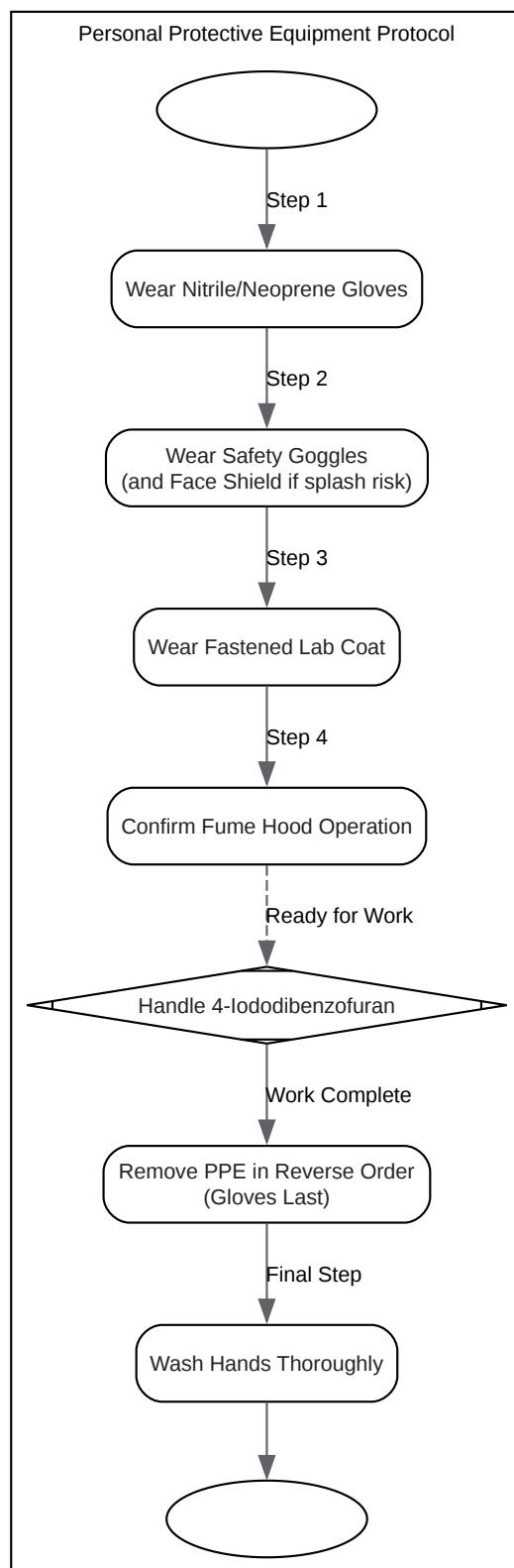
- Fume Hood: All weighing and handling of **4-Iododibenzofuran** powder should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[7]
- Ventilation: Ensure the laboratory is well-ventilated to prevent the accumulation of any potential vapors or dusts.[8]

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact with the chemical. The following are mandatory when handling **4-Iododibenzofuran**:

- Eye and Face Protection: Chemical safety goggles are required at all times. A face shield should be worn when there is a risk of splashing.[7][9]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or perforation before use.[9]

- Lab Coat: A full-sleeved lab coat should be worn and kept fastened.[[7](#)]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[[9](#)][[10](#)]

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Caption: Recommended PPE donning and doffing workflow.

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to prevent accidental exposure and maintain the chemical's integrity.

Handling

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[11]
- Grounding: For larger quantities, use appropriate grounding and bonding procedures to prevent static discharge.[12]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[12]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage

- Container: Keep the container tightly closed and properly labeled.
- Conditions: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[1] The compound should be kept in a dark place and sealed under dry conditions.[1]

Emergency Procedures

In the event of an emergency, a rapid and informed response is critical.

First-Aid Measures

- Inhalation: If dust is inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[13]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[13]

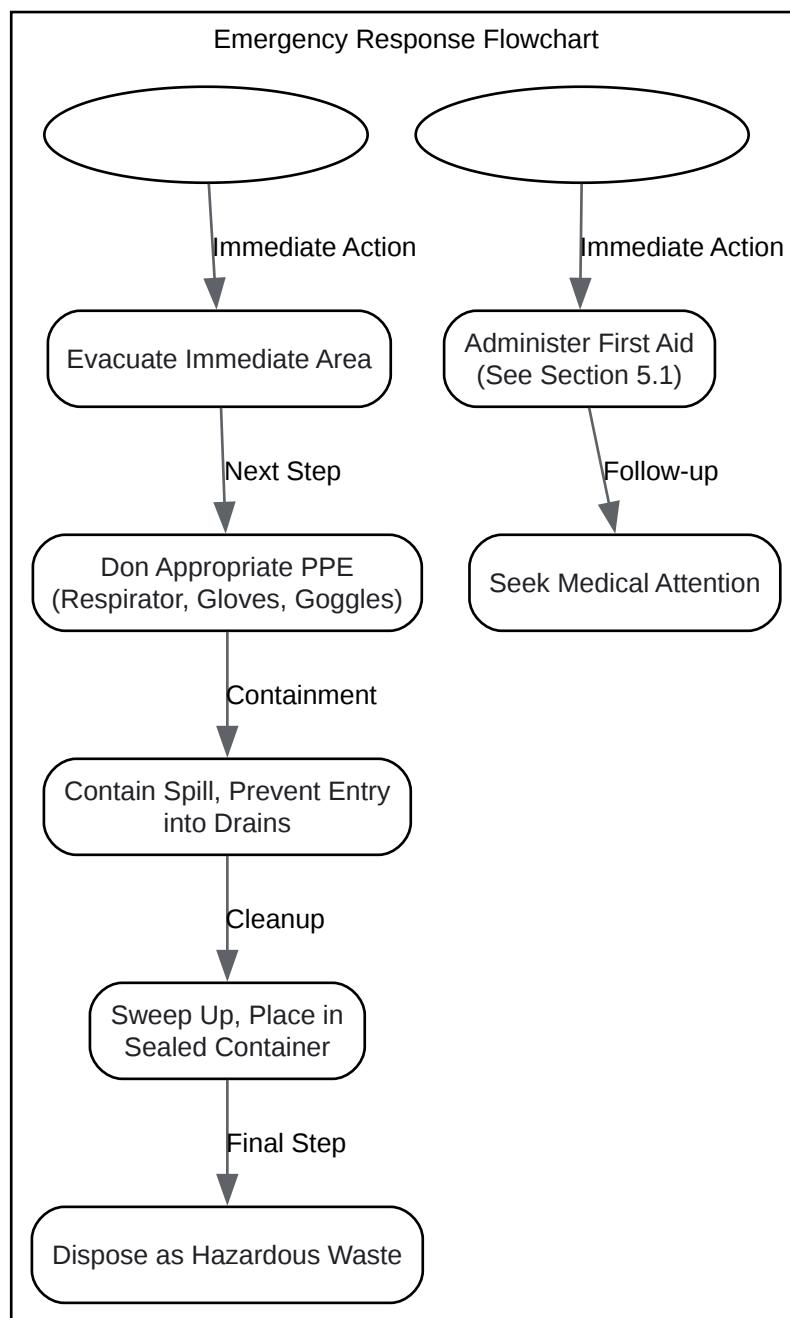
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, water spray, or alcohol-resistant foam.
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides and hydrogen iodide may be formed.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment as outlined in Section 3. Avoid breathing dust and prevent contact with skin and eyes.[11]
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed, labeled container for disposal.



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Caption: General emergency response workflow for spills and exposures.

Toxicological and Ecological Information

Toxicological Information

Specific toxicological data for **4-Iododibenzofuran** is limited. However, related compounds, such as polychlorinated dibenzofurans, are known to be toxic.^[6] Studies on other benzofuran derivatives have shown a range of toxicities, and it is prudent to handle **4-Iododibenzofuran** with care, assuming it may be harmful if swallowed, inhaled, or absorbed through the skin.^[5]

Ecological Information

As inferred from the GHS classification of its isomer, **4-Iododibenzofuran** may cause long-lasting harmful effects to aquatic life. Therefore, it is imperative to prevent its release into the environment.

Disposal Considerations

All waste materials, including contaminated PPE and spill cleanup materials, should be collected in a sealed, labeled container and disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in general waste.

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